

# Disperse Blue 165: A Review of Toxicological and Safety Data

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## Compound of Interest

Compound Name: *Disperse blue 165*

Cat. No.: *B1295748*

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## Executive Summary

**Disperse Blue 165** is a synthetic dye used in the textile industry. A comprehensive review of publicly available toxicological and safety data reveals a significant lack of specific studies for this particular substance. Safety Data Sheets (SDS) consistently report "no data available" for key toxicological endpoints, including acute toxicity, skin and eye irritation, sensitization, mutagenicity, carcinogenicity, and reproductive toxicity. While direct experimental data for **Disperse Blue 165** is absent, the broader class of disperse dyes has been associated with health concerns, notably skin sensitization and potential carcinogenicity. This guide summarizes the available information and provides context based on related disperse dyes.

## Physicochemical Properties

**Disperse Blue 165** is identified by the CAS number 41642-51-7.<sup>[1][2][3][4]</sup> It is a dark blue powder that is insoluble in water but can be dissolved in organic solvents.<sup>[3][5]</sup>

## Toxicological Data

A thorough search of available literature and safety databases indicates a lack of specific toxicological studies conducted on **Disperse Blue 165**. Safety Data Sheets for **Disperse Blue 165** consistently state "no data available" for the following critical endpoints.<sup>[1][6]</sup>

Table 1: Summary of Toxicological Data for **Disperse Blue 165**

Toxicological Endpoint	Result
Acute Toxicity	
Oral	No data available
Dermal	No data available
Inhalation	No data available
Skin Corrosion/Irritation	No data available
Serious Eye Damage/Irritation	No data available
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

## General Concerns for Disperse Dyes

While specific data for **Disperse Blue 165** is not available, studies on other disperse dyes highlight potential health risks associated with this class of compounds.

## Skin Sensitization

Several disperse dyes are known to be skin sensitizers, causing allergic contact dermatitis.<sup>[7]</sup> <sup>[8]</sup><sup>[9]</sup> For instance, Disperse Blue 106 and Disperse Blue 124 are recognized as frequent allergens found in textiles.<sup>[9]</sup><sup>[10]</sup> The mechanism of skin sensitization by some disperse dyes is thought to involve their ability to react with proteins.<sup>[8]</sup> Individuals with sensitivity to disperse

dyes may experience skin rashes and other allergic reactions upon contact with colored textiles.[7][9]

## Carcinogenicity

Certain disperse dyes have raised concerns regarding their carcinogenic potential. For example, Disperse Blue 1 is listed as reasonably anticipated to be a human carcinogen based on evidence from animal studies.[11][12] Oral administration of Disperse Blue 1 in rats led to the development of urinary bladder tumors.[12] It is important to note that these findings are for other specific disperse dyes and cannot be directly extrapolated to **Disperse Blue 165** without specific testing.

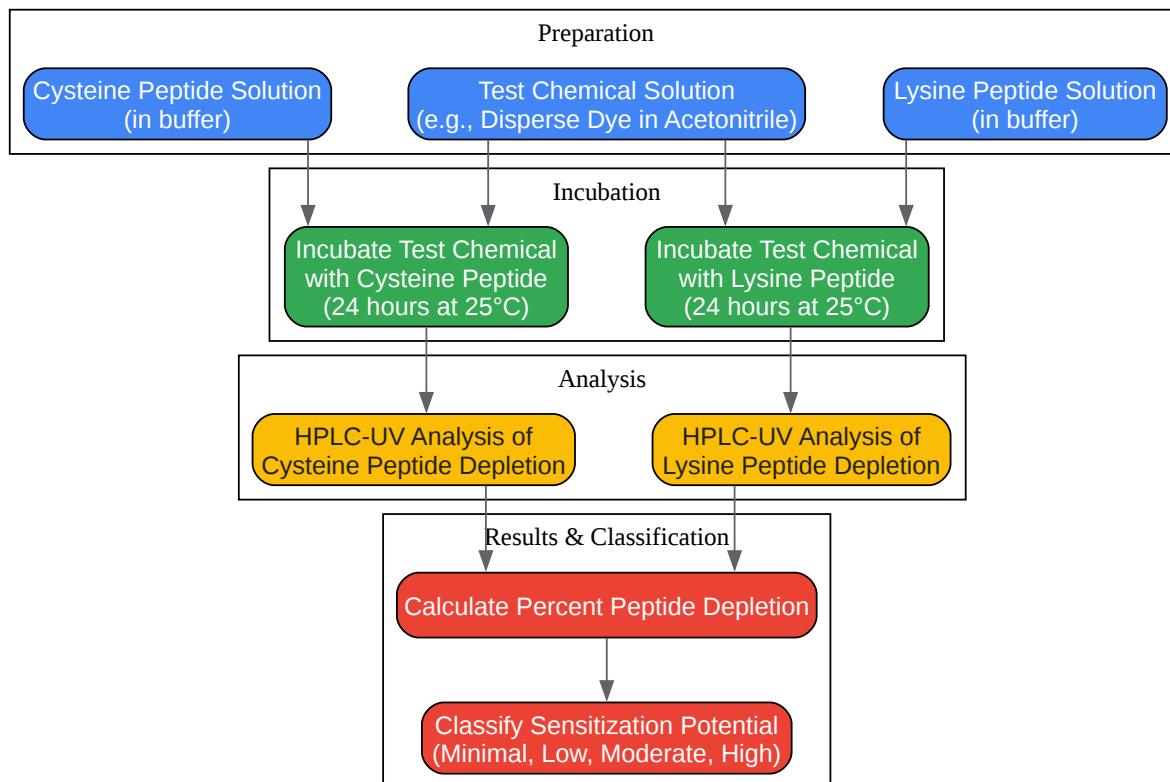
## Genotoxicity

Some azo dyes, a chemical class to which many disperse dyes belong, have shown mutagenic and genotoxic properties in various assays.[13][14][15] For example, Disperse Blue 1 was found to be mutagenic in *Salmonella typhimurium* assays.[11][16]

## Experimental Protocols: A General Overview

Due to the absence of specific studies on **Disperse Blue 165**, detailed experimental protocols for this substance cannot be provided. However, to illustrate a typical workflow for assessing a key toxicological endpoint for disperse dyes, a generalized protocol for the Direct Peptide Reactivity Assay (DPRA) for skin sensitization is described below. This *in vitro* method is used to predict the skin sensitization potential of a chemical by measuring its reactivity with synthetic peptides containing cysteine and lysine.[8]

## Generalized Experimental Workflow: Direct Peptide Reactivity Assay (DPRA)

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Caption: Generalized workflow for the Direct Peptide Reactivity Assay (DPRA).

## Ecological Toxicity

Safety Data Sheets for **Disperse Blue 165** also indicate "no data available" regarding its toxicity to aquatic life, such as fish, daphnia, and algae.<sup>[1][6]</sup> However, disperse dyes as a class can pose a threat to aquatic ecosystems due to their potential for persistence and toxicity to aquatic organisms.<sup>[17][18][19][20]</sup>

## Conclusion

There is a significant data gap in the publicly available toxicological and safety information for **Disperse Blue 165**. No specific studies on its acute or chronic toxicity, sensitization, mutagenicity, or carcinogenicity were identified. While this lack of data prevents a definitive risk assessment for **Disperse Blue 165**, the known health concerns associated with other disperse dyes, particularly skin sensitization and potential carcinogenicity, warrant a cautious approach. Further toxicological evaluation of **Disperse Blue 165** is necessary to adequately characterize its potential risks to human health and the environment. Professionals in research and drug development should be aware of these data gaps and the general concerns surrounding this class of dyes when considering their use or potential exposure.

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